Commercial availability of Dodecan-2-ol

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Compound of Interest	
Compound Name:	*Dodecan-2-ol*
CAS No.:	*10203-28-8*
Cat. No.:	*B159162*

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An In-depth Technical Guide to the Commercial Availability of **Dodecan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecan-2-ol (CAS No: 10203-28-8), a secondary fatty alcohol, is a versatile chemical compound of significant interest across various scientific disciplines.[1][2] Unlike its linear isomer, 1-dodecanol, which is a solid at room temperature, **dodecan-2-ol** is a liquid, a property stemming from the placement of the hydroxyl group at the second carbon position, which disrupts molecular packing.[1] This structural nuance, along with its 12-carbon chain, imparts a unique combination of lipophilicity and reactivity, making it a valuable intermediate in organic synthesis, a component in formulation studies, and a reference standard in analytical chemistry.[3][4]

This guide provides an in-depth analysis of the commercial landscape of **dodecan-2-ol**, offering practical insights for its procurement, quality assessment, and application in research and development. We will explore the nuances of supplier selection, common manufacturing routes that influence purity, and the analytical methodologies required to validate its quality for scientific applications.

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Physicochemical Properties

A thorough understanding of **dodecan-2-ol**'s physical and chemical properties is fundamental to its effective use in experimental design. It is a colorless to pale yellow liquid with a molecular formula of C12H26O and a molecular weight of approximately 186.33 g/mol .[2][5][6] Key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	10203-28-8	[2][5][6]
Molecular Formula	C12H26O	[2][5][6]
Molecular Weight	186.33 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid; may be powder/lump	[4][5][7]
Melting Point	17-19 °C	[1][8]
Boiling Point	249-250 °C (at 760 mmHg)	[1][5][8][9]
Density	~0.829 g/mL at 20 °C	[1][5][9]
Refractive Index	~1.44 (at 20°C, n20/D)	[1][8][9]
Flash Point	>110 °C (>230 °F)	[7][8]
Water Solubility	Very low (0.02 g/L at 25°C)	[10]
Solubility	Soluble in organic solvents like ethanol and methanol	[10]
pKa	~15.27 (Predicted)	[5][8]

Commercial Availability and Procurement

Dodecan-2-ol is readily available from a multitude of chemical suppliers worldwide, catering to various scales, from laboratory research quantities (grams) to bulk industrial volumes (kilograms).[9][11]

Major Suppliers and Product Grades

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Prominent suppliers include large, multinational companies as well as more specialized chemical manufacturers. Purity levels typically range from ≥95% to ≥99%.

Supplier	Example Product Number	Purity	Available Quantities	Region(s)
Sigma-Aldrich (Merck)	D221503	99%	5g	Global
TCI America	D2960	>98.0% (GC)	5g, 25g	Global
Fisher Scientific	K10-4 (distributes TCI)	>98.0% (GC)	5g	Global
Alfa Chemistry	N/A	96%	Varies	USA
Aladdin Scientific	N/A	>98.0% (GC)	1g, 5g, 25g, Bulk	USA
GIHI CHEMICALS CO.,LIMITED	N/A	99%	1kg, 5kg, 25kg	China
Dayang Chem (Hangzhou) Co.,Ltd.	N/A	95% & 99%	0.1kg, 1kg, 1000kg	China

Note: Pricing and availability are subject to change. This table is for illustrative purposes. Researchers should always verify details with the supplier.[8][9][12]

Strategic Procurement for Research

When selecting a supplier, researchers must look beyond price and availability. The choice of supplier can directly impact experimental reproducibility.

- Purity and Analytical Data: For applications in drug development or high-precision organic synthesis, a high-purity grade (e.g., 99%) is crucial. Always request a Certificate of Analysis (CoA) for the specific lot being purchased. The CoA provides critical data on purity (typically determined by Gas Chromatography - GC) and may list levels of specific impurities.

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- Documentation: Reputable suppliers provide comprehensive Safety Data Sheets (SDS), which are essential for risk assessment and safe laboratory handling.[13]

- Enantiomeric Purity: **Dodecan-2-ol** is a chiral molecule. For applications where stereochemistry is critical, such as in the synthesis of chiral drugs, it is necessary to source the specific enantiomer (e.g., (R)- or (S)-2-dodecanol).[14][15] Suppliers like BOC Sciences offer enantiomerically enriched versions.[15] Standard commercial **dodecan-2-ol** is typically sold as a racemic mixture.

Overview of Synthesis and Manufacturing

Understanding the synthesis routes for **dodecan-2-ol** provides insight into potential impurities that could be present in a commercial sample. The most common laboratory and industrial methods involve the reduction of a ketone or a Grignard reaction.[1]

Common Synthesis Pathways

- Reduction of 2-Dodecanone: This is a straightforward and common method where 2-dodecanone is reduced to 2-dodecanol.[1] Common reducing agents include sodium borohydride ($NaBH_4$) and lithium aluminum hydride ($LiAlH_4$).[1] The primary potential impurity from this process would be unreacted 2-dodecanone.

- Grignard Reaction: A Grignard reagent, such as decylmagnesium bromide, can be reacted with acetaldehyde to form 2-dodecanol.[1] This method builds the carbon skeleton and introduces the hydroxyl group simultaneously.

The diagram below illustrates the general workflow for synthesizing and purifying **dodecan-2-ol**.

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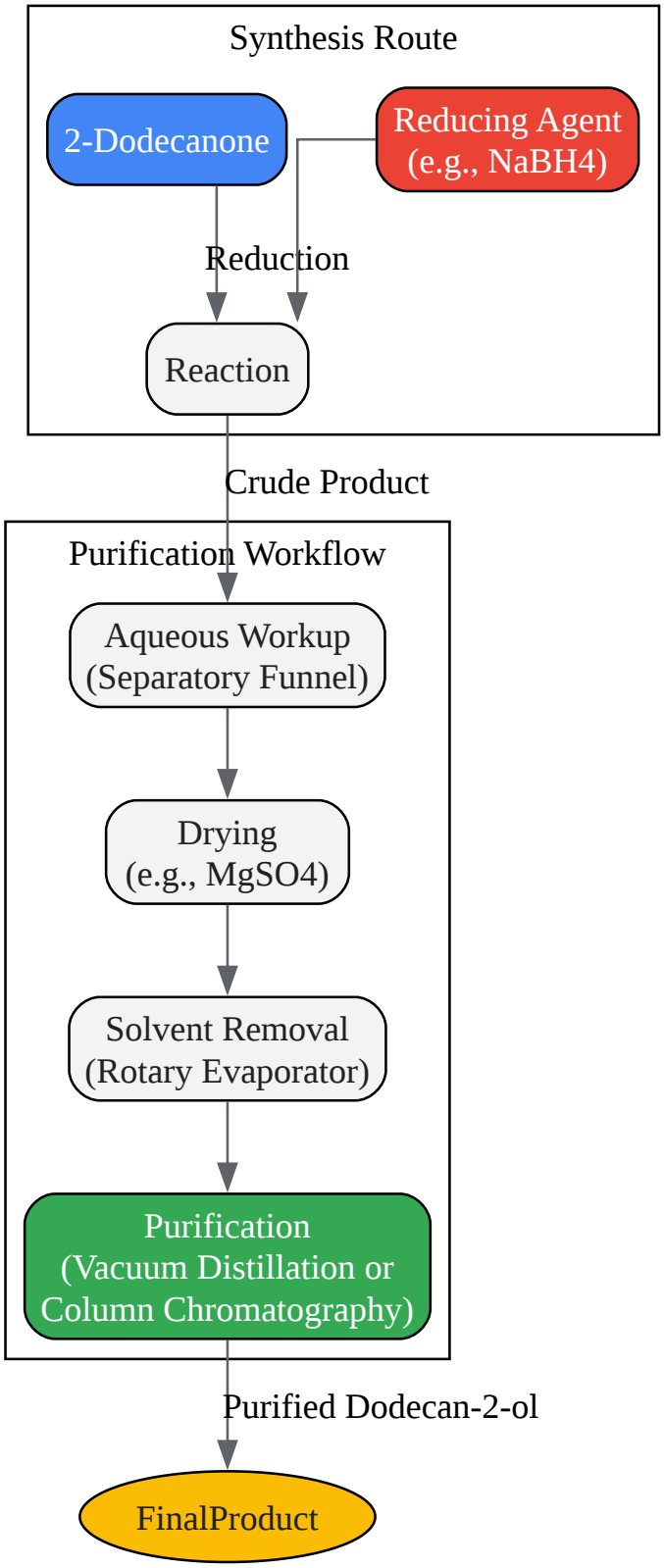

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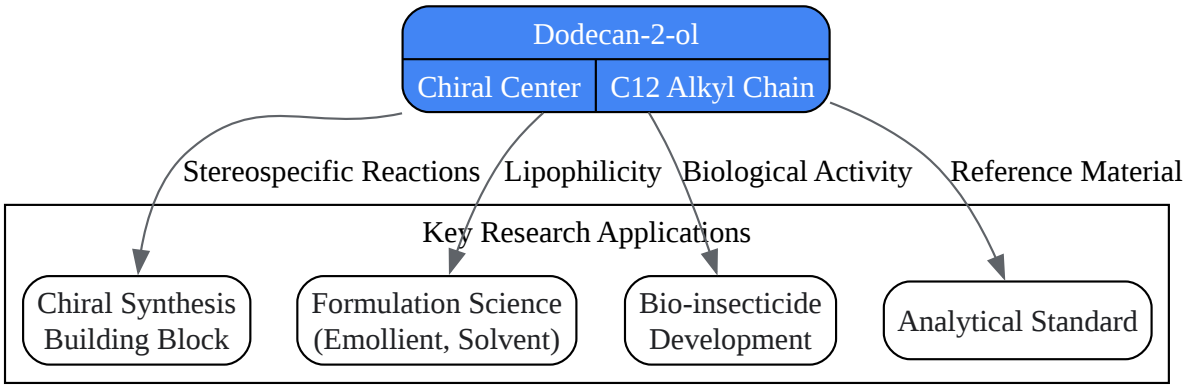

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